

# megestrol acetate overdose management and supportive care

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## Compound Focus: Megestrol Acetate

CAS No.: 595-33-5

Cat. No.: S548688

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## Overdose Management and Supportive Care

The table below summarizes the key information on **megestrol acetate** overdose management.

Aspect	Details
General Approach	Supportive and symptomatic treatment [1] [2]. No specific antidote exists [3].
Reported Symptoms	Diarrhea, nausea, abdominal pain, shortness of breath, cough, unsteady gait, listlessness, chest pain [2] [4].

| **Recommended Actions** | • **Discontinue megestrol acetate.** • **Monitor** vital signs and clinical status closely. • Consider **ECG monitoring** due to reports of chest pain [2] [5]. | | **Dialyzability** | Not assessed, but considered unlikely to be useful due to the drug's low solubility [2]. |

## Important Management Considerations

For a comprehensive risk assessment, be aware of these serious adverse effects associated with therapeutic use, which may be relevant in overdose scenarios.

- **Adrenal Suppression:** Chronic use can suppress the hypothalamic-pituitary-adrenal (HPA) axis. Abrupt withdrawal after overdose may unmask **adrenal insufficiency** [6] [3]. Symptoms include hypotension, nausea, vomiting, dizziness, and weakness [3]. In stressed states (e.g., surgery, infection), this can be life-threatening [3]. Empiric therapy with **stress doses of a rapidly acting glucocorticoid** is strongly recommended if symptoms occur [6] [3].
- **Thromboembolic Risk:** Therapeutic use increases the risk of deep vein thrombosis (DVT), thrombophlebitis, and pulmonary embolism [6] [4]. Be vigilant for signs like leg pain or acute shortness of breath [7].
- **Other Potential Toxicities:** Overdose may exacerbate known drug toxicities, such as **hyperglycemia** and new-onset or worsening of pre-existing **diabetes mellitus** [6] [3]. Monitor blood glucose levels [5].

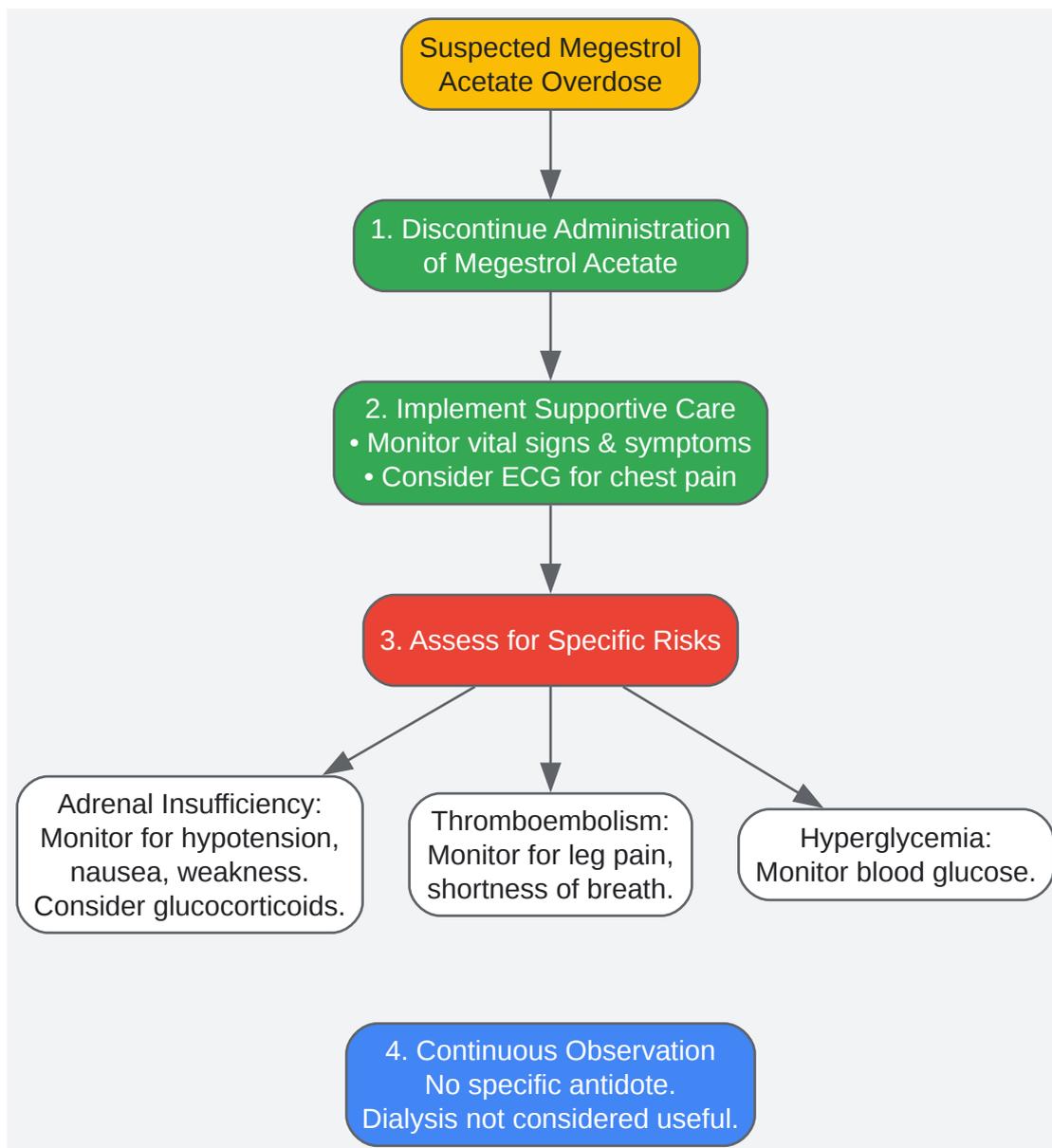
## For Research and Development Context

From a drug development perspective, the following pharmacological data may inform experimental design and risk assessment.

**Table: Selected Pharmacokinetic Parameters of Megestrol Acetate**

Parameter	Details
<b>Absorption</b>	Well absorbed orally [8] [6]. Peak plasma time: 1-3 hours (tablets); 3-5 hours (suspension) [4].
<b>Metabolism</b>	Primarily hepatic, via CYP3A4 and UDP-glucuronosyltransferases (UGTs) [8] [6].
<b>Elimination Half-life</b>	Mean: 34 hours (Range: 13-105 hours) [8] [2].
<b>Route of Elimination</b>	Primarily urine (57-78%); feces (8-30%) [8] [6] [2].

The diagram below summarizes the core management strategy for a **megestrol acetate** overdose.



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## References

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